

Solubility profile of Methyl 4-acetamido-2-hydroxybenzoate in common lab solvents

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Compound of Interest

Compound Name: *Methyl 4-acetamido-2-hydroxybenzoate*

Cat. No.: *B132618*

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Solubility Profile of Methyl 4-acetamido-2-hydroxybenzoate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **Methyl 4-acetamido-2-hydroxybenzoate**. Due to the limited availability of specific quantitative solubility data for this compound in publicly accessible literature, this document focuses on providing available qualitative information, detailed experimental protocols for determining solubility, and quantitative data for structurally similar compounds to infer a likely solubility profile.

Data Presentation: Solubility Summary

Precise quantitative solubility data for **Methyl 4-acetamido-2-hydroxybenzoate** is not readily available. However, qualitative descriptions indicate it is slightly soluble in Dimethyl Sulfoxide (DMSO) and Methanol. To provide a more comprehensive understanding, the following table includes quantitative solubility data for structurally analogous compounds: Methylparaben, Salicylamide, and Acetaminophen. This comparative data can offer insights into the probable solubility behavior of **Methyl 4-acetamido-2-hydroxybenzoate** in common laboratory solvents.

| Solvent | Methyl 4-acetamido-2-hydroxybenzoate | Methylparaben (g/100g at 25°C)[1] | Salicylamide (mol/L at 25°C) [2] | Acetaminophen (mg/mL)[3] |
|---------------------------|--------------------------------------|-----------------------------------|----------------------------------|--------------------------|
| Water | Data not available | 0.25 | ~0.015 | ~2 (in PBS, pH 7.2) |
| Methanol | Slightly Soluble | 59 | ~1.0 | Data not available |
| Ethanol | Data not available | 52 | Data not available | ~25 |
| Acetone | Data not available | 47 | Data not available | Soluble[4] |
| Ethyl Acetate | Data not available | Data not available | ~0.75 | Soluble[4] |
| Dichloromethane | Data not available | Data not available | Data not available | Data not available |
| Chloroform | Data not available | Data not available | Data not available | Data not available |
| Dimethyl Sulfoxide (DMSO) | Slightly Soluble | Data not available | Data not available | ~20 |
| Dimethylformamide (DMF) | Data not available | Data not available | Data not available | ~25 |

Disclaimer: The quantitative data presented for the structurally similar compounds should be used as a directional guide only. Experimental determination is required for precise solubility values of **Methyl 4-acetamido-2-hydroxybenzoate**.

Experimental Protocols: Determining Thermodynamic Solubility

The most common and reliable method for determining the thermodynamic solubility of a compound is the Shake-Flask Method. This method establishes the equilibrium solubility of a solute in a solvent at a given temperature.

Shake-Flask Method Protocol

Objective: To determine the equilibrium concentration of **Methyl 4-acetamido-2-hydroxybenzoate** in a chosen solvent at a specific temperature.

Materials:

- **Methyl 4-acetamido-2-hydroxybenzoate** (pure solid)
- Solvent of interest (analytical grade)
- Screw-capped vials or flasks
- Thermostatically controlled shaker or incubator
- Analytical balance
- Filtration device (e.g., syringe filters with appropriate membrane)
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer

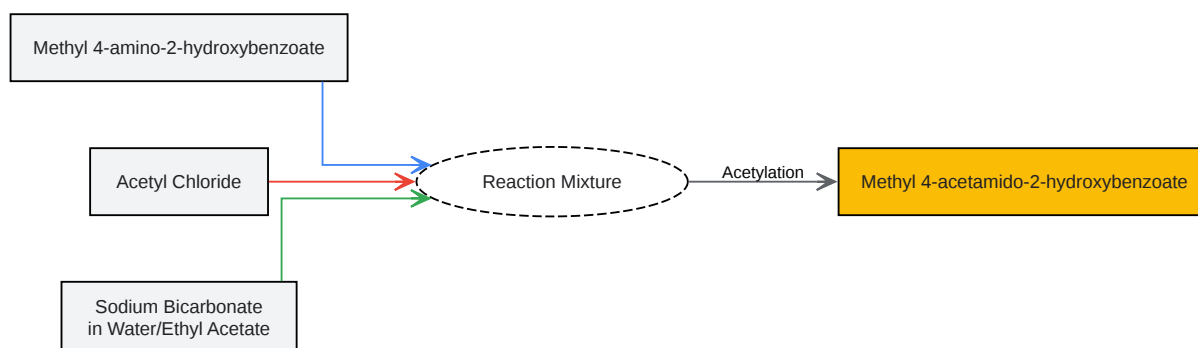
Procedure:

- **Preparation:** Add an excess amount of solid **Methyl 4-acetamido-2-hydroxybenzoate** to a series of vials containing a known volume of the selected solvent. The excess solid is crucial to ensure that a saturated solution is formed.
- **Equilibration:** Seal the vials tightly and place them in a thermostatically controlled shaker set to the desired temperature (e.g., 25°C or 37°C). Agitate the samples for a predetermined period (typically 24-72 hours) to ensure equilibrium is reached. The time required for equilibration should be determined experimentally by taking measurements at different time points until the concentration of the solute in the solution remains constant.

- **Phase Separation:** After equilibration, allow the vials to stand undisturbed at the set temperature for a sufficient time to allow the excess solid to settle.
- **Sampling and Filtration:** Carefully withdraw an aliquot of the supernatant, ensuring no solid particles are disturbed. Immediately filter the aliquot using a syringe filter that is compatible with the solvent and does not adsorb the solute.
- **Quantification:** Analyze the concentration of **Methyl 4-acetamido-2-hydroxybenzoate** in the clear, saturated filtrate using a validated analytical method such as HPLC or UV-Vis spectrophotometry. A calibration curve prepared with standard solutions of the compound in the same solvent is required for accurate quantification.
- **Data Reporting:** Express the solubility in standard units such as mg/mL or g/100mL at the specified temperature.

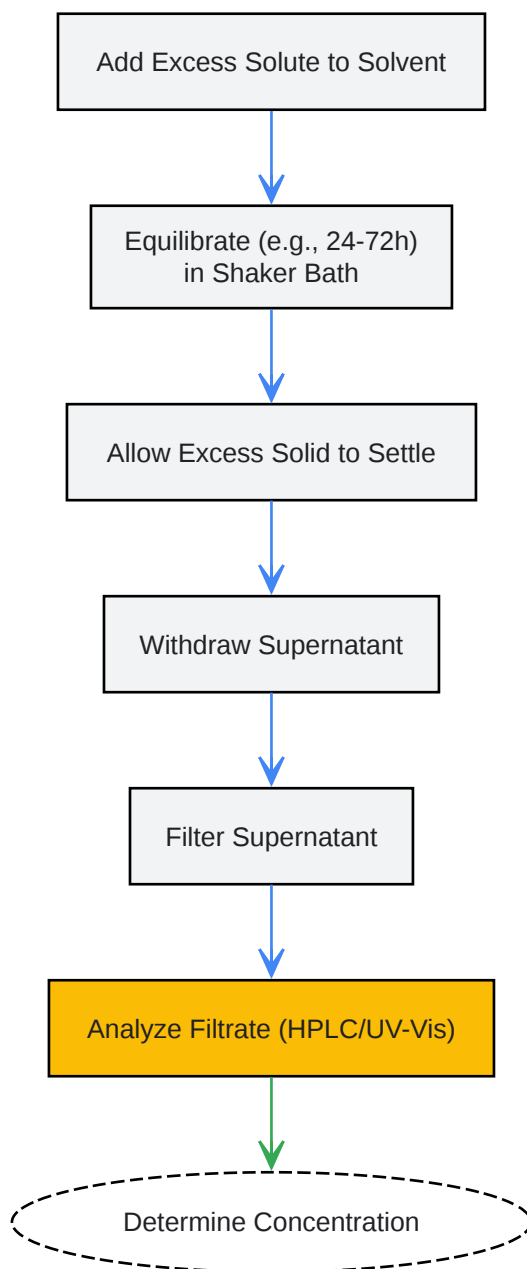
Mandatory Visualization: Synthesis Pathway and Experimental Workflow

The following diagrams illustrate the synthesis of **Methyl 4-acetamido-2-hydroxybenzoate** and the general workflow for solubility determination.



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Synthesis of **Methyl 4-acetamido-2-hydroxybenzoate**.



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Shake-Flask Solubility Determination Workflow.

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